

# Performance Comparison in Photocatalytic Degradation

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## Compound of Interest

Compound Name: *Antimony hydroxide*

Cat. No.: *B1258205*

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The photocatalytic degradation of organic dyes is a widely used benchmark reaction to evaluate the efficacy of semiconductor photocatalysts. Here, we compare the performance of antimony oxide and tin oxide in the degradation of Rhodamine B (RhB), a common industrial dye.

Table 1: Photocatalytic Degradation of Rhodamine B (RhB) by Antimony Oxide and Tin Oxide Nanoparticles

Catalyst	Catalyst Concentration (g/L)	Initial RhB Concentration (mg/L)	Irradiation Source	Irradiation Time (min)	Degradation Efficiency (%)	Source
Antimony Oxide (Sb <sub>2</sub> O <sub>3</sub> )	Not specified	5	UV light (254 nm)	420	81	[1]
Tin Oxide (SnO <sub>2</sub> )	Not specified	Not specified	UV light	60	94.48	[2]

Note: The experimental conditions in the cited studies were not identical, which may influence the direct comparison of degradation efficiency.

## Experimental Protocols

Detailed and reproducible experimental protocols are crucial for the validation and application of catalytic systems. The following sections outline the synthesis of antimony oxide and tin oxide nanoparticles and the methodology for evaluating their photocatalytic activity.

### Synthesis of Antimony Oxide ( $Sb_2O_3$ ) Nanoparticles

A facile hydrolysis-precipitation method can be used to synthesize valentinite  $Sb_2O_3$ .[\[1\]](#)

#### Materials:

- Antimony (III) chloride ( $SbCl_3$ )
- Potassium hydroxide (KOH)
- Distilled water

#### Procedure:

- Prepare a 0.1 M aqueous solution of  $SbCl_3$ .
- Prepare a 0.2 M aqueous solution of KOH.
- Slowly add the KOH solution to the  $SbCl_3$  solution under constant stirring until the pH of the mixture reaches 7.
- A white precipitate of  $Sb_2O_3$  will form.
- Continuously stir the suspension for 24 hours at room temperature.
- Filter the precipitate and wash it thoroughly with distilled water to remove any remaining ions.
- Dry the resulting powder in an oven at 100°C for 12 hours.
- Calcination of the dried powder at 500°C for 2 hours in air yields the crystalline valentinite  $Sb_2O_3$  phase.

## Synthesis of Tin Oxide ( $\text{SnO}_2$ ) Nanoparticles

Tin oxide nanoparticles can be prepared via a co-precipitation method.[\[3\]](#)

### Materials:

- Tin (IV) chloride pentahydrate ( $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$ )
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water

### Procedure:

- Dissolve 1.128 g of  $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$  in 50 mL of ethanol with magnetic stirring for 15 minutes to obtain a clear solution.
- Separately, dissolve 0.4 g of NaOH in 100 mL of deionized water to prepare a 0.1 M NaOH solution.
- Add the NaOH solution dropwise to the tin chloride solution under vigorous stirring.
- A white precipitate of tin hydroxide will form.
- Continue stirring the mixture for 1 hour.
- Wash the precipitate multiple times with deionized water and then with ethanol to remove impurities.
- Dry the precipitate at 80°C overnight.
- Calcination of the dried powder at 600°C for 2 hours in a muffle furnace yields crystalline  $\text{SnO}_2$  nanoparticles.

## Photocatalytic Activity Evaluation

The photocatalytic performance of the synthesized antimony oxide and tin oxide nanoparticles can be evaluated by monitoring the degradation of Rhodamine B under UV irradiation.[1][2][4]

#### Apparatus:

- Photoreactor with a UV lamp (e.g., 254 nm)
- Magnetic stirrer
- Spectrophotometer

#### Procedure:

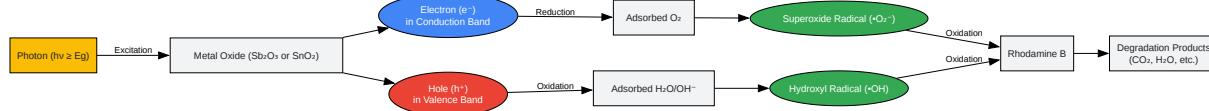
- Prepare a stock solution of Rhodamine B (e.g., 10 mg/L) in deionized water.
- Disperse a specific amount of the catalyst (e.g., 0.5 g/L) in the Rhodamine B solution.
- Stir the suspension in the dark for a certain period (e.g., 30 minutes) to reach adsorption-desorption equilibrium between the catalyst surface and the dye molecules.
- Irradiate the suspension with the UV lamp under continuous stirring.
- At regular time intervals, withdraw aliquots of the suspension and centrifuge to separate the catalyst particles.
- Measure the absorbance of the supernatant at the maximum absorption wavelength of Rhodamine B (around 554 nm) using a spectrophotometer.
- The degradation efficiency can be calculated using the formula:  $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] \times 100$ , where  $C_0$  is the initial concentration of Rhodamine B and  $C_t$  is the concentration at time  $t$ .

## Catalytic Mechanisms and Signaling Pathways

The photocatalytic degradation of organic pollutants by semiconductor metal oxides like antimony oxide and tin oxide generally proceeds through the generation of highly reactive oxygen species (ROS). The process can be visualized as a signaling pathway from light absorption to the final degradation of the target molecule.

## General Mechanism of Photocatalytic Degradation

The fundamental mechanism involves the excitation of the semiconductor by photons with energy greater than its bandgap, leading to the formation of electron-hole pairs. These charge carriers then initiate a series of redox reactions that produce ROS, which in turn degrade the organic pollutant.[\[5\]](#)

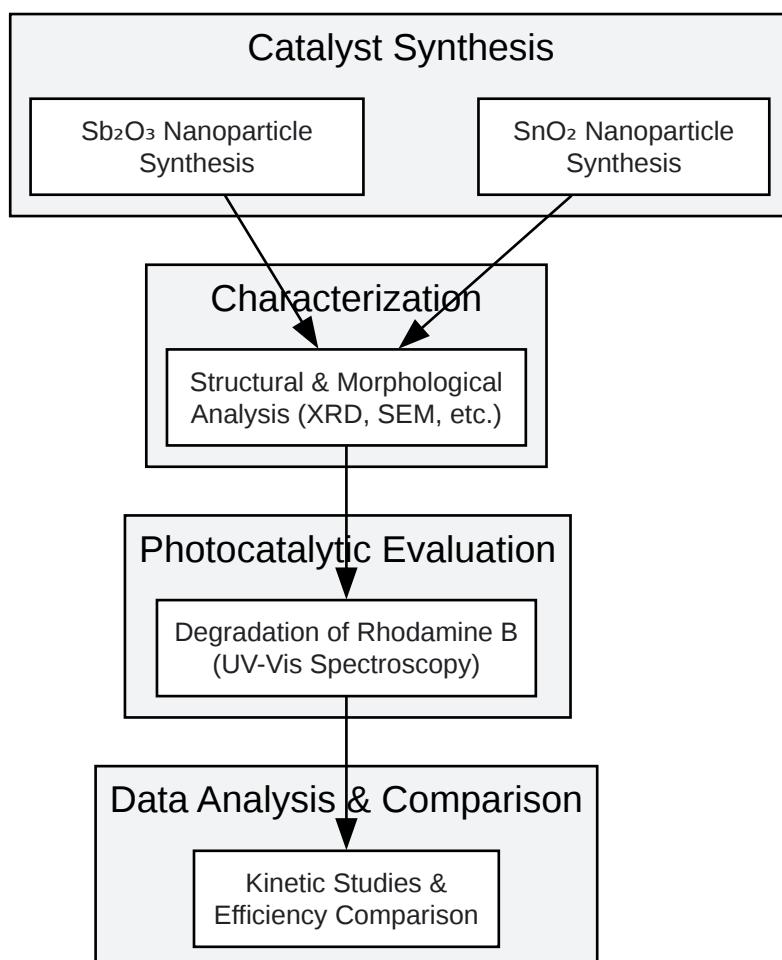


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Caption: Photocatalytic degradation of Rhodamine B by a metal oxide catalyst.

## Experimental Workflow for Catalyst Comparison

A logical workflow is essential for a systematic comparison of the catalytic activities of antimony oxide and tin oxide. This involves catalyst synthesis, characterization, performance evaluation, and data analysis.



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